

Preparing Stock Solutions of Parsaclisib Hydrochloride: An Application Note and Protocol

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Compound of Interest

Compound Name: Parsaclisib Hydrochloride

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Abstract

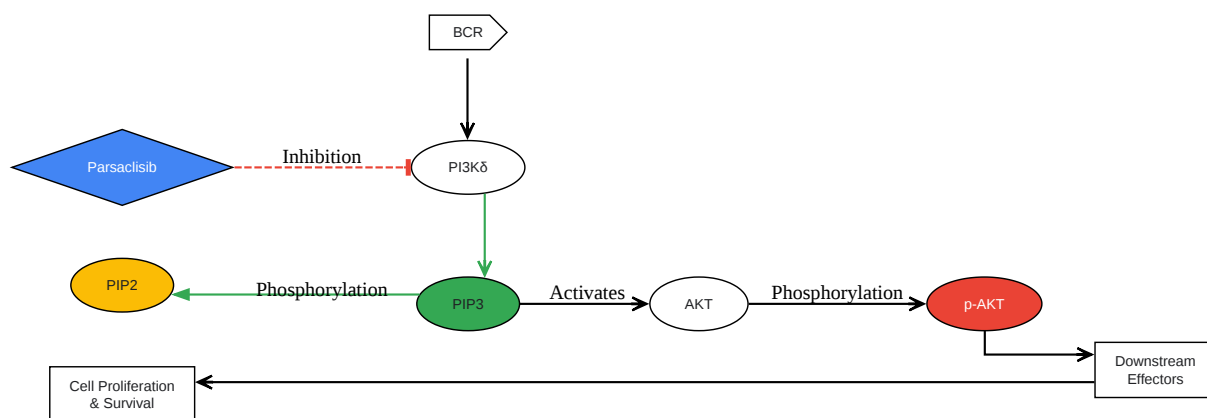
This document provides detailed protocols for the preparation of stock solutions of **Parsaclisib Hydrochloride** (also known as INCB050465), a potent and highly selective next-generation phosphatidylinositol 3-kinase delta (PI3K δ) inhibitor.^[1] Accurate preparation of stock solutions is critical for ensuring reproducible and reliable results in both in vitro and in vivo studies. This guide summarizes the key chemical and physical properties of **Parsaclisib Hydrochloride** and offers step-by-step instructions for its dissolution in various solvent systems appropriate for a range of experimental applications.

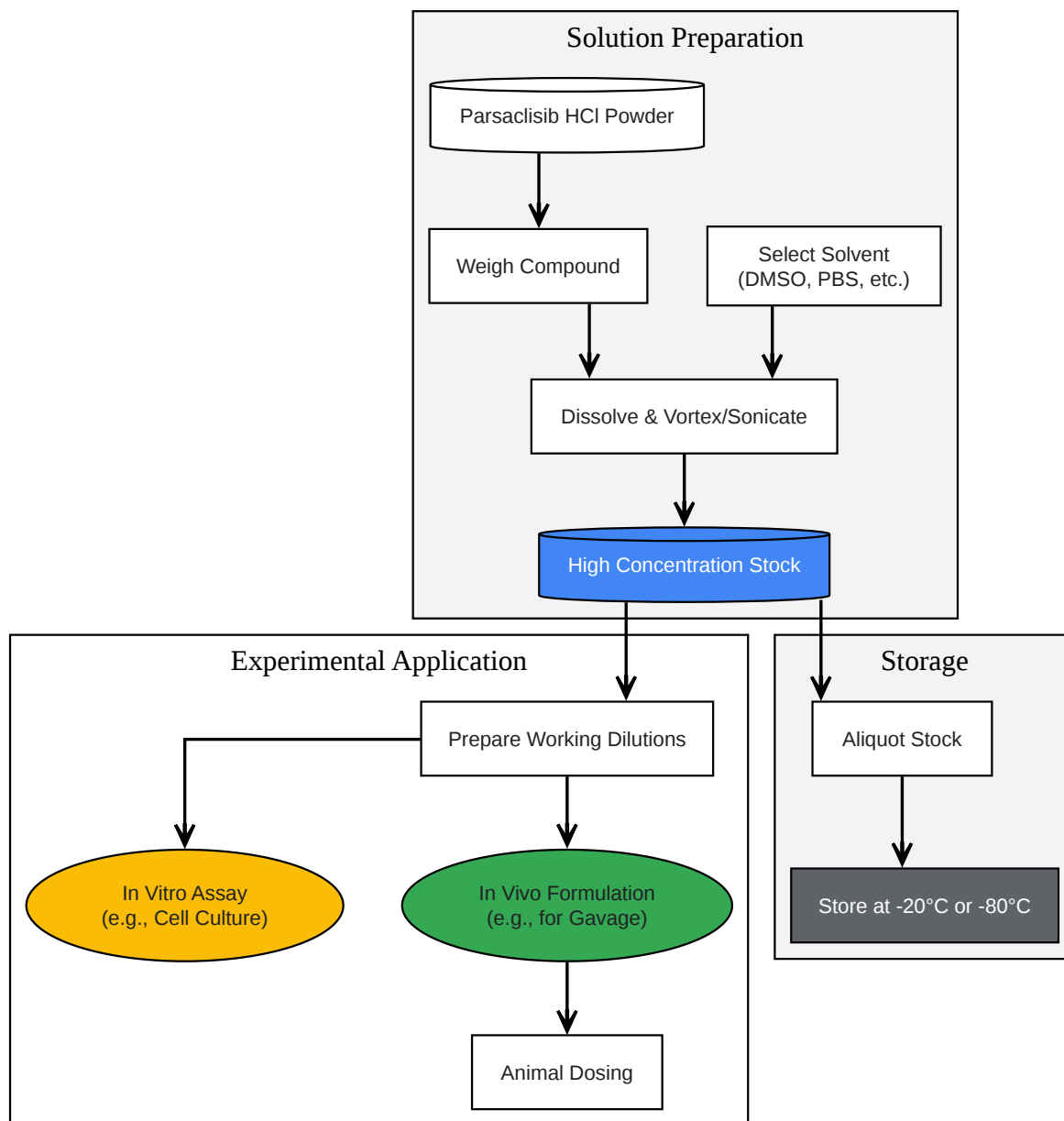
Introduction to Parsaclisib

Parsaclisib is a small molecule inhibitor that selectively targets the δ isoform of PI3K, a key enzyme in the PI3K/AKT signaling pathway which is crucial for the proliferation, survival, and differentiation of B-cells.^{[2][3][4][5][6]} Dysregulation of this pathway is implicated in various B-cell malignancies.^{[2][3][5]} Parsaclisib has demonstrated significant antitumor activity in preclinical and clinical studies for relapsed or refractory B-cell non-Hodgkin lymphomas.^{[1][7]} Its high selectivity for PI3K δ , approximately 20,000-fold over other Class I PI3K isoforms, is designed to minimize off-target effects and improve its therapeutic index.^{[8][9][10]}

Signaling Pathway of Parsaclisib

The PI3K/AKT pathway is a critical intracellular signaling cascade. Upon activation of cell surface receptors such as the B-cell receptor (BCR), PI3K δ is recruited to the plasma membrane where it phosphorylates phosphatidylinositol 4,5-bisphosphate (PIP2) to generate phosphatidylinositol 3,4,5-trisphosphate (PIP3). PIP3 acts as a second messenger, recruiting and activating downstream effectors like AKT. Activated AKT then phosphorylates a multitude of substrates, leading to cellular responses such as cell growth, proliferation, and survival. Parsaclisib exerts its therapeutic effect by inhibiting PI3K δ , thereby blocking the production of PIP3 and downstream signaling.





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